

# Physicochemical Properties & Lubricity Comparison

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## Compound Focus: Trimethylolpropane trioleate

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The table below summarizes key performance metrics for TMPTO compared to conventional mineral oils, based on experimental data.

Property	TMPTO (Biobased Ester)	Conventional Mineral Oil	Significance & Experimental Context
Viscosity Index	189 [1]	Typically lower (e.g., 95-105)	Superior viscosity-temperature performance. Maintains stable viscosity across a wide temperature range [1].
Flash Point	309 °C [1]	Significantly lower (e.g., ~200-250 °C)	Higher thermal stability and reduced fire hazard [1].
Pour Point	-41 °C [1]	Varies, often higher	Excellent low-temperature fluidity, suitable for cold environments [1].
Lubricity (Tapping Torque Efficiency)	140% TTT efficiency [2]	Baseline (100% TTT efficiency) [2]	In machining Ti-6Al-4V, a TMPTO-based bio-fluid (FS-bio) drastically reduced torque, indicating superior lubricity [2].

Property	TMPTO (Biobased Ester)	Conventional Mineral Oil	Significance & Experimental Context
<b>Extreme Pressure (EP) Performance (Welding Load)</b>	3089 N (with ZDDP) [1]	Not specifically mentioned	When formulated with Zinc Dialkyl Dithiophosphate (ZDDP), TMPTO base oil exhibits a high load-carrying capacity [1].
<b>Oxidative Stability (Isothermal DSC at 125°C)</b>	Oxidation time greatly improved with antioxidants [3]	Varies with formulation	Neat TMPTO has moderate oxidative stability, which can be significantly enhanced (by 1.5 to 2 times) with novel antioxidants like thiosemicarbazides [3].
<b>Biodegradability &amp; Toxicity</b>	Biodegradable, low toxicity [4]	Toxic, non-biodegradable [4]	TMPTO is an eco-friendly alternative, helping to reduce environmental impact and comply with regulations [4].
<b>Annual GHG Emissions (from machining study)</b>	~498 kg CO <sub>2</sub> eq [2]	~2208 - 2908 kg CO <sub>2</sub> eq [2]	The life cycle of TMPTO-based cutting fluids generates less than half the greenhouse gas emissions of mineral-based fluids [2].

## Key Experimental Protocols

The data in the previous section is derived from standardized and industry-recognized testing methods.

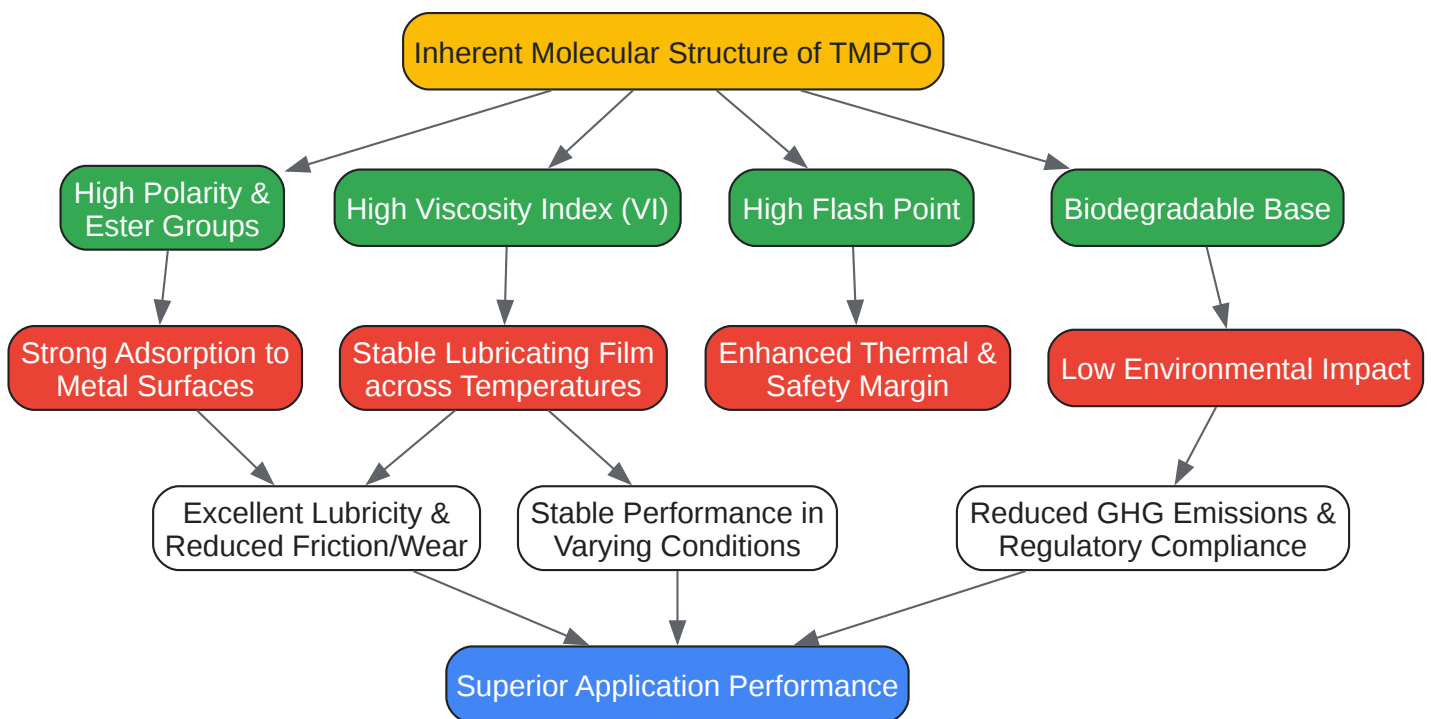
- **Lubricity and Extreme Pressure Testing:** Anti-wear (AW) and extreme pressure (EP) properties are commonly evaluated using a **four-ball tester** according to **ASTM D4172** and **ASTM D2783** standards, respectively [4]. These tests measure parameters like wear scar diameter (WSD) and welding load, which indicate the lubricant's film strength under high load.
- **Machining Performance (Tapping Torque Test):** This method assesses lubricity by measuring the **torque and thrust forces** during a tapping operation (creating threads). The "Tapping Torque Efficiency" (TTT eff) is a key metric; a value over 100% indicates performance superior to the baseline mineral oil. This test can be performed according to **ASTM standards** [2].
- **Oxidative Stability Testing: Isothermal Differential Scanning Calorimetry (DSC)** is a precise technique used to evaluate a lubricant's resistance to oxidation. A small sample is held at a constant

high temperature (e.g., 125°C) under an oxygen atmosphere, and the time until the onset of rapid oxidation is measured. A longer time indicates better oxidative stability [3].

## Performance Summary & Pathways

The experimental data confirms that TMPTO is not a direct substitute but a high-performance upgrade to mineral oil, with the added benefit of being environmentally sustainable.

The diagram below illustrates the pathway through which TMPTO achieves its superior performance, from its molecular properties to its end-use advantages.



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## Interpretation and Formulation Considerations

- **Synergistic Performance:** TMPTO's high polarity allows it to form a strong, durable lubricating film on metal surfaces, which is the root of its superior lubricity and anti-wear properties [1]. This base property is further enhanced by its excellent viscosity-temperature characteristics.
- **The Role of Additives:** While TMPTO has a strong performance profile on its own, it is also highly compatible with conventional additives like ZDDP. Furthermore, research shows that its **oxidative stability can be significantly boosted**—by 1.5 to 2 times—using modern, multifunctional antioxidants, making it suitable for demanding applications [3].
- **Emulsion Capability:** A unique property of TMPTO is its ability to form stable oil-in-water mixtures without traditional surfactants, due to hydrogen bonding. This creates opportunities for high-performance, cost-effective, and green coolant emulsions for machining [5].

In summary, TMPTO presents a compelling case as a high-performance, sustainable alternative to mineral oils across multiple industrial applications, particularly in metalworking and machining.

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**Address:** Ontario, CA 91761, United States

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